

Application Notes and Protocols: 4-Dimethylamino-2-methylazobenzene in Dye Chemistry

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Compound of Interest

Compound Name: 4-Dimethylamino-2-methylazobenzene

Cat. No.: B1216407

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Introduction

4-Dimethylamino-2-methylazobenzene is an aromatic azo compound recognized for its utility as a pH indicator and a dye. Its chemical structure, featuring an azobenzene backbone with a dimethylamino group and a methyl substituent, gives rise to its characteristic chromophoric properties. The extended π -system of the molecule is responsible for its color, which can be modulated by changes in pH, making it a valuable tool in analytical chemistry. This document provides an in-depth overview of its applications, supported by detailed experimental protocols and relevant data. While specific quantitative data for this exact compound is limited in publicly available literature, the protocols and data presented are based on well-established principles of azo dye chemistry and information available for structurally similar compounds.

Data Presentation

The following table summarizes the key properties of **4-Dimethylamino-2-methylazobenzene**.

Property	Value	Reference
Chemical Name	4-Dimethylamino-2-methylazobenzene	
Alternate Name	N,N-Dimethyl-4-(phenylazo)-m-toluidine	
CAS Number	54-88-6	
Molecular Formula	C ₁₅ H ₁₇ N ₃	
Molecular Weight	239.32 g/mol	
Appearance	Orange to Amber to Dark red powder/crystal	
Melting Point	71.0 to 75.0 °C	
Application	pH Indicator, Stain	
pH Indicator Range	3.0 - 5.0	
Color Change (pH)	Blue (acidic) to Red (basic)	

Experimental Protocols

I. Synthesis of 4-Dimethylamino-2-methylazobenzene

The synthesis of **4-Dimethylamino-2-methylazobenzene** is typically achieved through a classic diazotization reaction followed by an azo coupling reaction. This process involves the conversion of an aromatic amine to a diazonium salt, which then couples with an electron-rich aromatic compound.

Principle: Aniline is diazotized using sodium nitrite in an acidic medium to form a benzenediazonium salt. This salt is then coupled with N,N-dimethyl-m-toluidine to yield the final product, **4-Dimethylamino-2-methylazobenzene**.

Materials:

- Aniline

- N,N-Dimethyl-m-toluidine
- Sodium Nitrite (NaNO₂)
- Concentrated Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH)
- Sodium Acetate
- Ice
- Ethanol
- Distilled Water
- Standard laboratory glassware (beakers, flasks, Büchner funnel, etc.)
- Magnetic stirrer and stir bar

Procedure:**Part A: Diazotization of Aniline**

- In a 250 mL beaker, dissolve a specific molar equivalent of aniline in a solution of distilled water and a 2.5 to 3 molar excess of concentrated hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath with continuous stirring.
- In a separate beaker, dissolve a slight molar excess (approximately 1.05 to 1.1 equivalents) of sodium nitrite in cold distilled water.
- Slowly add the sodium nitrite solution dropwise to the cold aniline solution while maintaining the temperature between 0-5 °C.
- Continue stirring the mixture in the ice bath for an additional 30 minutes to ensure the completion of the diazotization reaction, forming the benzenediazonium chloride solution.

Part B: Azo Coupling

- In a separate 500 mL beaker, dissolve a molar equivalent of N,N-dimethyl-m-toluidine in a minimal amount of dilute hydrochloric acid.
- Cool this solution in an ice bath to 0-5 °C.
- Slowly add the cold benzenediazonium chloride solution from Part A to the N,N-dimethyl-m-toluidine solution with vigorous stirring.
- Maintain the temperature of the reaction mixture below 5 °C.
- Slowly add a saturated solution of sodium acetate with stirring until the mixture is neutral or slightly alkaline to litmus paper. A colored precipitate of **4-Dimethylamino-2-methylazobenzene** will form.
- Continue stirring the mixture in the ice bath for another 30-60 minutes to ensure complete precipitation.

Part C: Isolation and Purification

- Collect the precipitated dye by vacuum filtration using a Büchner funnel.
- Wash the crude product with cold water until the filtrate is colorless and neutral.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield the purified **4-Dimethylamino-2-methylazobenzene**.
- Dry the purified crystals in a desiccator or a vacuum oven at a low temperature.

II. Application as a pH Indicator

4-Dimethylamino-2-methylazobenzene can be used as a visual pH indicator for acid-base titrations, exhibiting a distinct color change in the pH range of 3.0 to 5.0.

Principle: The color of **4-Dimethylamino-2-methylazobenzene** is dependent on the pH of the solution. In acidic conditions, the azo group is protonated, leading to a change in the electronic structure and a shift in the absorption spectrum, resulting in a blue color. In basic or neutral conditions, it exists in its deprotonated form, which is red.

Materials:

- **4-Dimethylamino-2-methylazobenzene**
- Ethanol (95%)
- Standard acidic and basic solutions for titration (e.g., 0.1 M HCl and 0.1 M NaOH)
- Burette, pipette, and flasks for titration
- pH meter for calibration (optional)

Procedure:

Preparation of the Indicator Solution:

- Prepare a 0.1% (w/v) indicator solution by dissolving 0.1 g of **4-Dimethylamino-2-methylazobenzene** in 100 mL of 95% ethanol.
- Stir until the dye is completely dissolved. Store the solution in a tightly sealed, labeled bottle.

Titration Protocol (Example: Titration of a weak base with a strong acid):

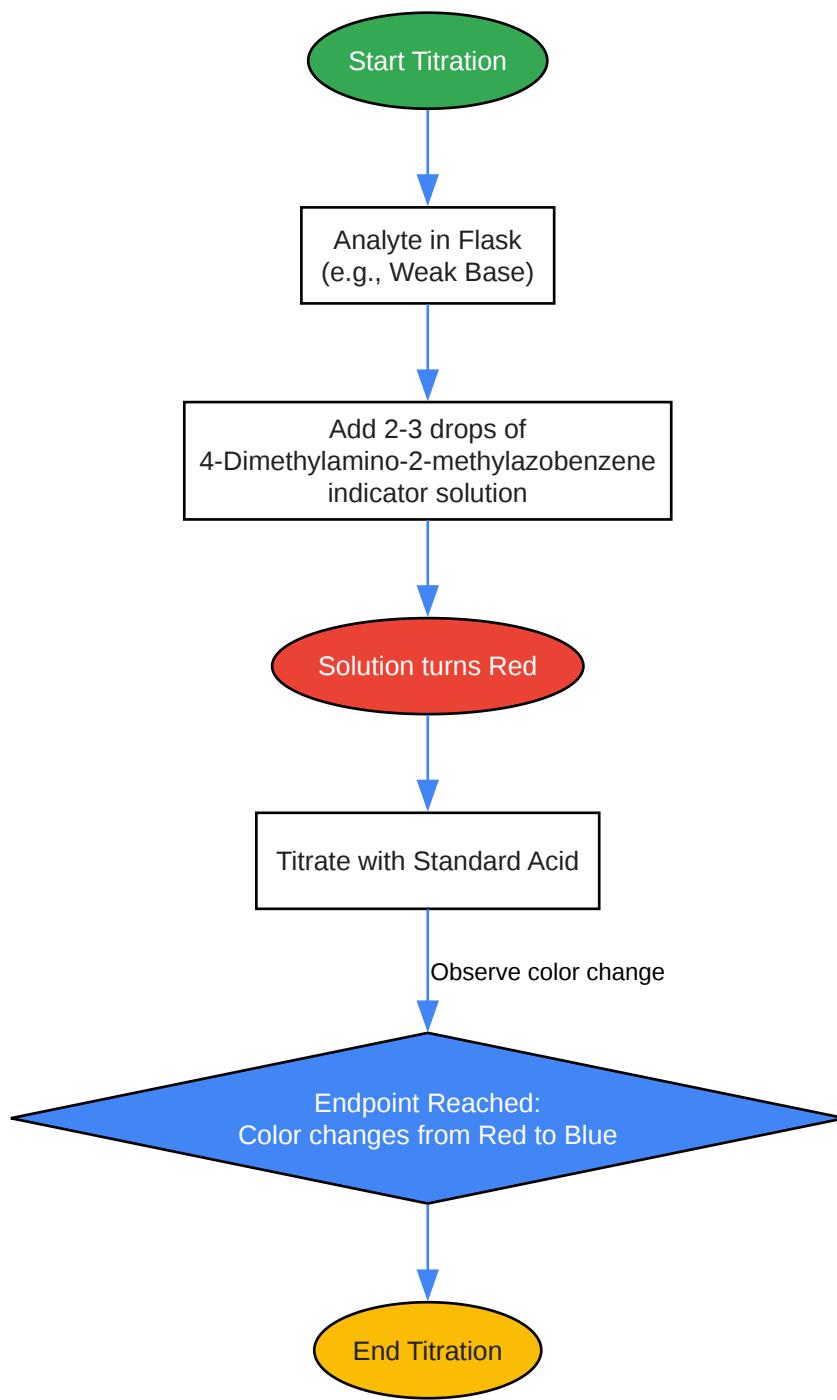
- Pipette a known volume of the weak base solution into a clean conical flask.
- Add 2-3 drops of the **4-Dimethylamino-2-methylazobenzene** indicator solution to the flask. The solution should turn red.
- Fill a burette with the standard strong acid solution and note the initial volume.
- Slowly add the acid from the burette to the conical flask while constantly swirling the flask.
- Continue the addition of the acid until the color of the solution changes sharply from red to blue. This is the endpoint of the titration.
- Record the final volume of the acid used from the burette.
- Repeat the titration at least three times to ensure consistent results.

Visualizations



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Caption: Workflow for the synthesis of **4-Dimethylamino-2-methylazobenzene**.

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Caption: Experimental workflow for using **4-Dimethylamino-2-methylazobenzene** as a pH indicator.

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